

Unveiling 3-Ethyl-4,6-dimethyloctane: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethyl-4,6-dimethyloctane

Cat. No.: B14544367

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Introduction

3-Ethyl-4,6-dimethyloctane is a branched-chain alkane with the molecular formula $C_{12}H_{26}$. While not as extensively studied as some other hydrocarbons, its presence in certain natural contexts and the broader biological activities of related branched alkanes make it a molecule of interest. This technical guide provides a comprehensive overview of the current knowledge surrounding **3-Ethyl-4,6-dimethyloctane** and its isomers, with a focus on its physicochemical properties, identification, and potential biological relevance.

Physicochemical Properties

Quantitative data for **3-Ethyl-4,6-dimethyloctane** and its biologically relevant isomer, 3-ethyl-2,7-dimethyloctane, are summarized below. These properties are critical for analytical method development and for understanding the molecule's behavior in biological systems.

| Property | 3-Ethyl-4,6-dimethyloctane | 3-ethyl-2,7-dimethyloctane | Source |
|------------------------|---------------------------------|--------------------------------------|--------|
| Molecular Formula | C ₁₂ H ₂₆ | C ₁₂ H ₂₆ | [1] |
| Molecular Weight | 170.33 g/mol | 170.33 g/mol | [1] |
| CAS Number | 62183-66-8 | 62183-55-5 | [1] |
| Boiling Point | Not available | 196°C (Predicted) | [2] |
| Melting Point | Not available | -50.8°C (Estimated) | [2] |
| Density | Not available | 0.7546 g/cm ³ (Predicted) | [2] |
| LogP | 5.8 (Predicted) | 4.49 (Predicted) | [1][3] |
| Refractive Index | Not available | 1.4229 (Predicted) | [2] |
| Kovats Retention Index | Not available | 1180 (Semi-standard non-polar) | [1] |

Natural Occurrence and Biological Significance

While the discovery of **3-Ethyl-4,6-dimethyloctane** itself is not well-documented in the scientific literature, a closely related isomer, 3-ethyl-2,7-dimethyloctane, has been identified as a significant biological molecule.

Mouse Pheromone

3-ethyl-2,7-dimethyloctane has been identified as a testosterone-dependent urinary sex pheromone in male mice (*Mus musculus*).^{[4][5]} Its production is under the control of androgen, and it is absent in the urine of castrated males but reappears after testosterone treatment.^[4] This compound is believed to act as a releaser pheromone, attracting females and playing a role in reproductive signaling.^[4]

Plant Volatile

Branched-chain alkanes are also found as components of plant volatile organic compounds (VOCs). While **3-Ethyl-4,6-dimethyloctane** has not been specifically identified, related

compounds have been detected in the essential oil of plants such as *Agathis borneensis*. The analysis of these compounds is crucial for understanding plant-insect interactions and for the discovery of new bioactive molecules.

Experimental Protocols

Identification of Branched-Chain Alkanes from Natural Sources (e.g., Plant VOCs)

This protocol describes a general method for the collection and analysis of volatile organic compounds from plant headspace using gas chromatography-mass spectrometry (GC-MS).

1. Sample Collection (Headspace Solid-Phase Microextraction - HS-SPME):

- Enclose the plant material (e.g., leaves, flowers) in a sealed, inert chamber (e.g., a glass desiccator).
- Expose a solid-phase microextraction (SPME) fiber with a suitable coating (e.g., Polydimethylsiloxane/Divinylbenzene - PDMS/DVB) to the headspace of the chamber for a defined period (e.g., 30-60 minutes) to allow for the adsorption of volatile compounds.
- The sampling time and temperature should be optimized based on the plant species and the volatility of the target analytes.

2. GC-MS Analysis:

- **Injector:** Insert the SPME fiber into the heated injection port of the gas chromatograph for thermal desorption of the analytes.
- **Column:** Use a non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 μ m film thickness) suitable for separating volatile hydrocarbons.
- **Oven Temperature Program:**
 - Initial temperature: 40°C, hold for 2 minutes.
 - Ramp: 5°C/min to 200°C.

- Hold: 2 minutes at 200°C.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
 - Ion Source Temperature: 230°C.

3. Data Analysis:

- Identify the compounds by comparing their mass spectra with reference spectra in a database (e.g., NIST/Wiley library) and by comparing their retention indices with literature values.^[1]

Hypothetical Synthesis of 3-Ethyl-4,6-dimethyloctane

While a specific synthesis for **3-Ethyl-4,6-dimethyloctane** is not readily available in the literature, a plausible route can be devised based on standard organic chemistry reactions for the formation of branched alkanes. A Grignard reaction followed by dehydration and hydrogenation is a common strategy.

Step 1: Grignard Reaction

- React 2-bromobutane with magnesium turnings in anhydrous diethyl ether to form the Grignard reagent, sec-butylmagnesium bromide.
- In a separate flask, react the Grignard reagent with 4-methyl-2-hexanone. This will result in the formation of the tertiary alcohol, 3-ethyl-4,6-dimethyloctan-3-ol, after acidic workup.

Step 2: Dehydration

- Treat the resulting alcohol with a strong acid, such as sulfuric acid or phosphoric acid, and heat to induce dehydration. This will produce a mixture of isomeric alkenes.

Step 3: Hydrogenation

- Subject the alkene mixture to catalytic hydrogenation using a catalyst such as palladium on carbon (Pd/C) under a hydrogen atmosphere. This will reduce the double bonds to yield the saturated alkane, **3-Ethyl-4,6-dimethyloctane**.

Purification: The final product would require purification, likely through fractional distillation, to separate it from any remaining starting materials or byproducts.

Signaling Pathways and Biological Effects (Hypothetical)

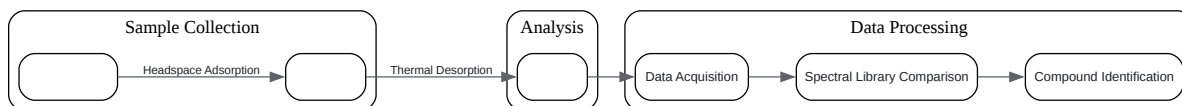
Specific signaling pathways for **3-Ethyl-4,6-dimethyloctane** have not been elucidated. However, long-chain branched alkanes are known to interact with biological systems, primarily due to their lipophilic nature.

Membrane Interactions: Their high hydrophobicity allows them to partition into lipid bilayers, potentially altering membrane fluidity and the function of membrane-bound proteins. This non-specific mechanism could influence various cellular processes.

Pheromonal Signaling: In the case of 3-ethyl-2,7-dimethyloctane, it is detected by the vomeronasal organ in mice, which is responsible for sensing pheromones.^[5] This initiates a signal transduction cascade that ultimately leads to a behavioral response in the receiving animal. The exact receptors and downstream signaling molecules are a subject of ongoing research.

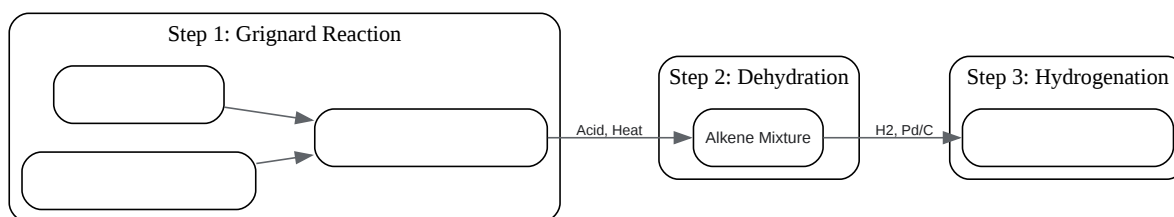
Metabolism: While generally considered to be relatively inert, long-chain alkanes can be metabolized by cytochrome P450 enzymes in some organisms, leading to the formation of alcohols and fatty acids.^[6]

Visualizations



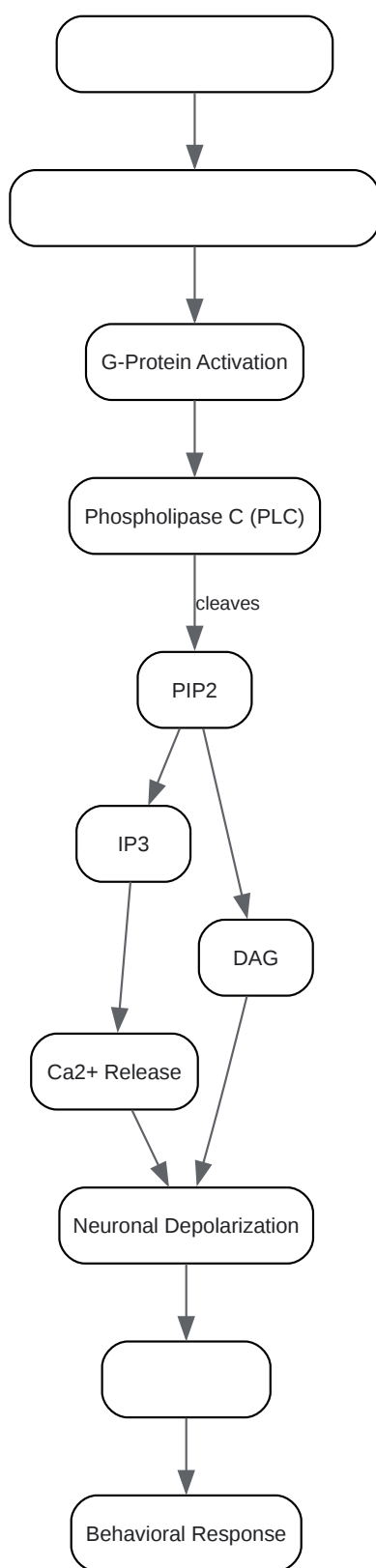
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Caption: Workflow for the identification of volatile branched alkanes.



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Caption: Hypothetical synthesis pathway for **3-Ethyl-4,6-dimethyloctane**.



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Caption: Hypothetical pheromone signaling pathway.

Conclusion

3-Ethyl-4,6-dimethyloctane and its isomers represent an interesting area for further research. While the specific discovery and synthesis of **3-Ethyl-4,6-dimethyloctane** are not well-documented, the established biological role of 3-ethyl-2,7-dimethyloctane as a mouse pheromone highlights the potential for these branched alkanes to have significant biological activity. The experimental protocols and hypothetical pathways provided in this guide offer a foundation for researchers to explore the synthesis, identification, and biological function of this class of molecules. Further investigation is warranted to fully elucidate their roles in chemical ecology and to explore their potential applications in areas such as pest management and as novel therapeutic agents.

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